

Application Note: Synthesis and In Vitro Applications of Thiophene-2-carbonyl-CoA

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Compound of Interest

Compound Name: Thiophene-2-carbonyl-CoA

Cat. No.: B1241062

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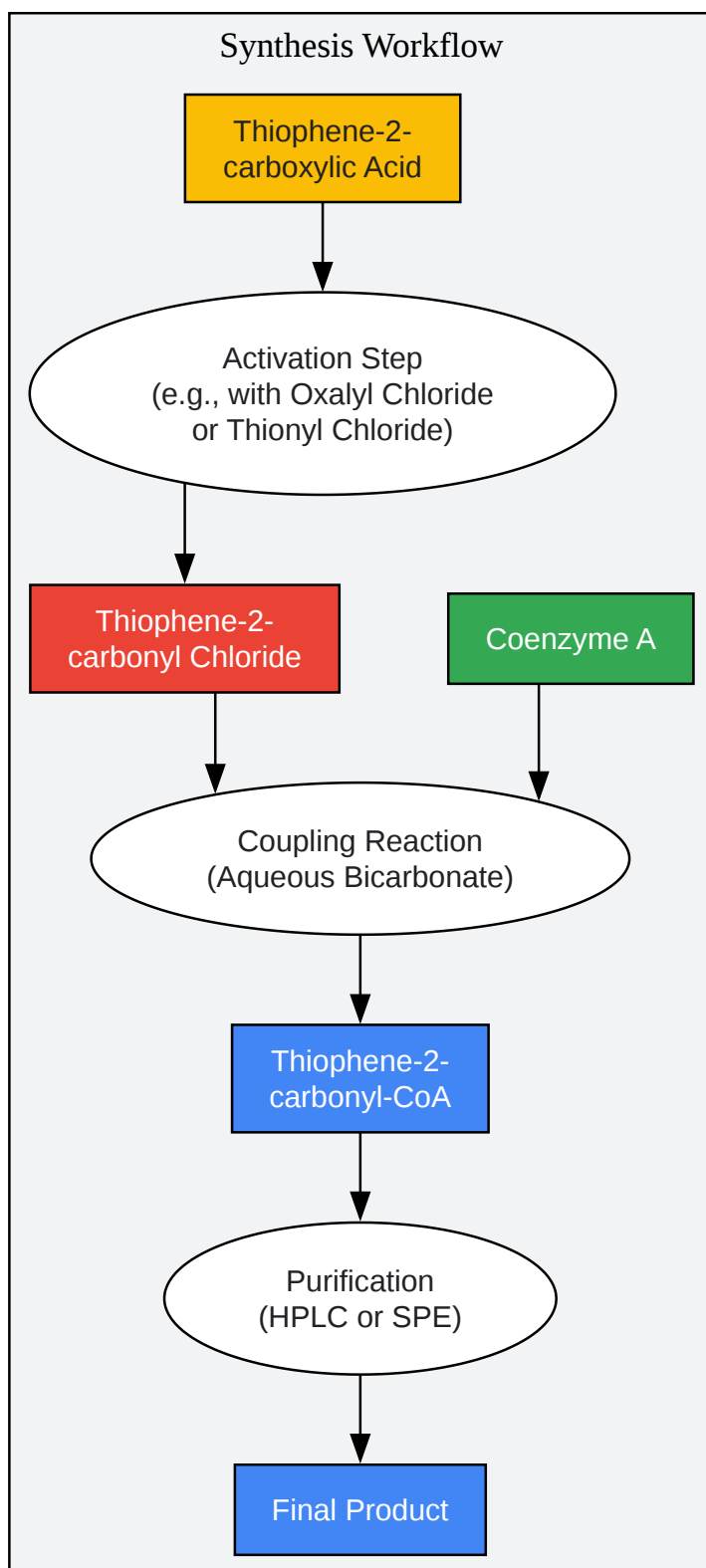
Audience: Researchers, scientists, and drug development professionals.

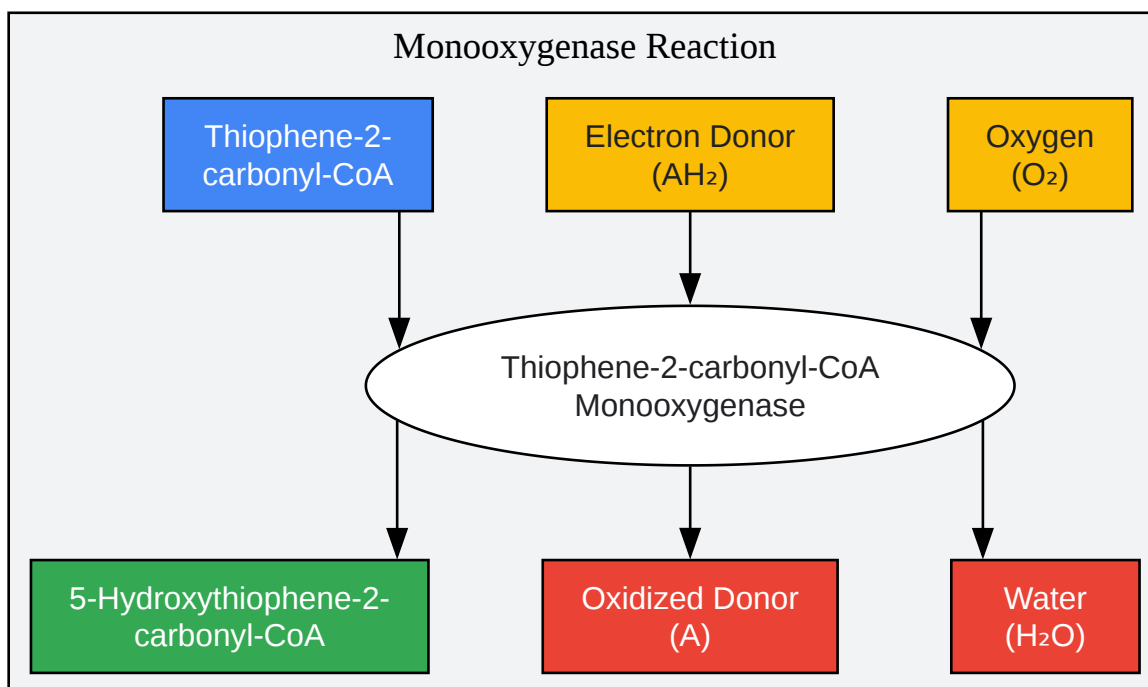
Introduction

Thiophene-2-carbonyl-CoA is an activated thioester of thiophene-2-carboxylic acid. As an acyl-CoA derivative, it serves as a crucial intermediate and substrate in various biological pathways, particularly in the microbial degradation of thiophene compounds.[1][2] The synthesis of **Thiophene-2-carbonyl-CoA** is essential for studying the enzymes that metabolize it, such as **Thiophene-2-carbonyl-CoA** monooxygenase, and for investigating its potential effects on other CoA-dependent enzymes.[1][3] This document provides detailed protocols for the chemical synthesis of **Thiophene-2-carbonyl-CoA** and its subsequent use in in vitro enzymatic assays.

Synthesis of Thiophene-2-carbonyl-CoA

The synthesis is typically a two-step process: first, the activation of thiophene-2-carboxylic acid to a more reactive intermediate like thiophene-2-carbonyl chloride, followed by the coupling of this intermediate with Coenzyme A (CoA).





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References

- 1. Thiophene-2-carbonyl-CoA monooxygenase - Wikipedia [en.wikipedia.org]
- 2. enviPath [envipath.org]
- 3. In vitro evidence for involvement of CoA thioesters in peroxisome proliferation and hypolipidaemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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